

Essential Safety and Disposal Protocols for Evifacotrep

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Compound of Interest

Compound Name: Evifacotrep

Cat. No.: B8238393

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This document provides critical safety information and detailed procedures for the proper disposal of **Evifacotrep**, a potent transient receptor potential channel 5 (TRPC5) and 4 (TRPC4) antagonist used in neurological disease research.[1][2][3] Adherence to these guidelines is mandatory to ensure personnel safety and environmental protection.

I. Evifacotrep Safety and Hazard Data

All personnel must be familiar with the following safety information before handling **Evifacotrep**. A Safety Data Sheet (SDS) should be readily available in the laboratory.[4][5]

Parameter	Specification	Source
CAS Number	2413739-88-3	
Primary Route of Exposure	Inhalation, Dermal Contact, Ingestion	
Primary Hazards	Potent pharmacological effects. Potential for adverse effects with direct exposure.	
Personal Protective Equipment (PPE)	Chemical-resistant gloves (Nitrile), safety glasses, lab coat.	
Handling Precautions	Handle in a well-ventilated area or a chemical fume hood. Avoid generating dust.	
Storage Conditions	Store at -20°C for up to 1 month or -80°C for up to 6 months.	
In Case of Exposure	Skin Contact: Wash immediately with soap and water. Eye Contact: Flush with copious amounts of water for at least 15 minutes. Inhalation: Move to fresh air. Ingestion: Seek immediate medical attention.	

II. Evifacotrep Disposal Procedures

Evifacotrep and all materials that have come into contact with it must be disposed of as hazardous chemical waste. Do not dispose of **Evifacotrep** in the regular trash or down the drain.

A. Disposal of Unused Solid **Evifacotrep**

- Segregation: Keep **Evifacotrep** waste separate from other chemical waste streams.
- Container: Place the original vial or a clearly labeled, sealed container with the unused solid into a designated hazardous waste container.
- Labeling: The hazardous waste container must be clearly labeled as "Hazardous Waste: **Evifacotrep**" and include the date.
- Storage: Store the waste container in a designated, secure area away from incompatible materials until collection by Environmental Health and Safety (EHS).

B. Disposal of **Evifacotrep** Solutions (e.g., in DMSO)

- Collection: Collect all liquid waste containing **Evifacotrep** in a designated, leak-proof, and chemically compatible waste container.
- Labeling: Clearly label the container with "Hazardous Waste: **Evifacotrep** in [Solvent Name]" (e.g., DMSO) and the approximate concentration.
- Storage: Seal the container and store it in a secondary containment bin in a designated hazardous waste accumulation area.

C. Disposal of Contaminated Labware and PPE

- Solid Waste: All disposable items that have come into direct contact with **Evifacotrep** (e.g., pipette tips, gloves, weigh boats, bench paper) must be considered contaminated.
- Collection: Place all contaminated solid waste into a designated, clearly labeled, and sealed hazardous waste bag or container.
- Disposal: Dispose of this container as hazardous chemical waste according to your institution's EHS procedures.

III. Experimental Protocols: Decontamination of Work Surfaces

A routine decontamination procedure should be performed after each use of **Evifacotrep** to ensure a safe working environment.

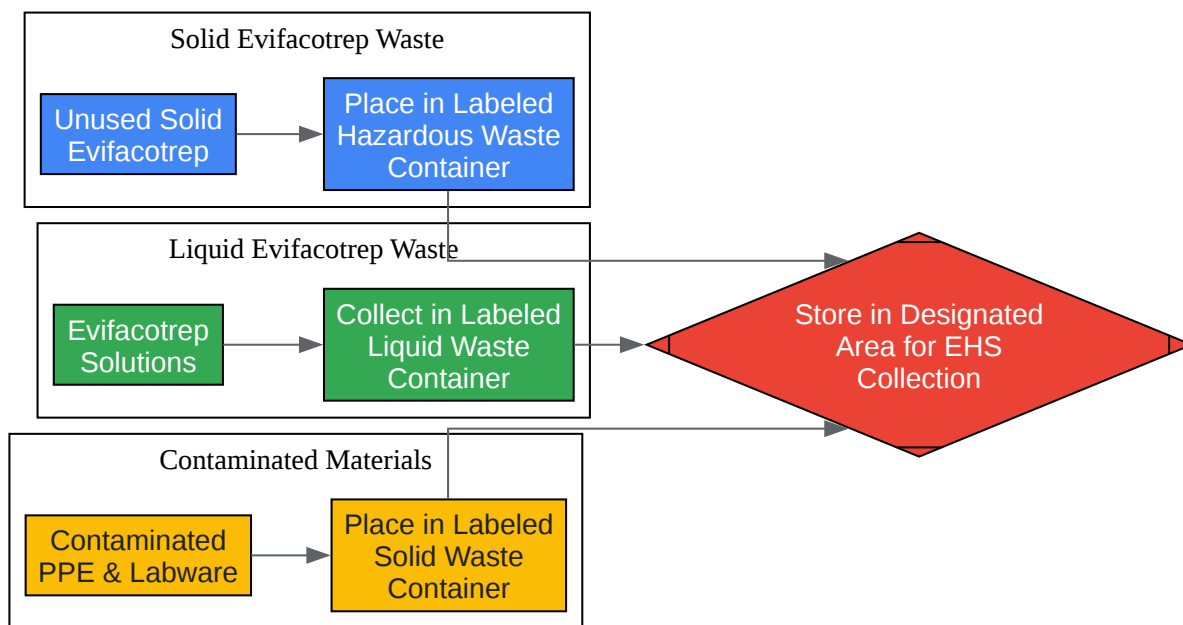
Materials:

- 70% Ethanol
- Deionized Water
- Appropriate paper towels
- Hazardous waste disposal bags

Procedure:

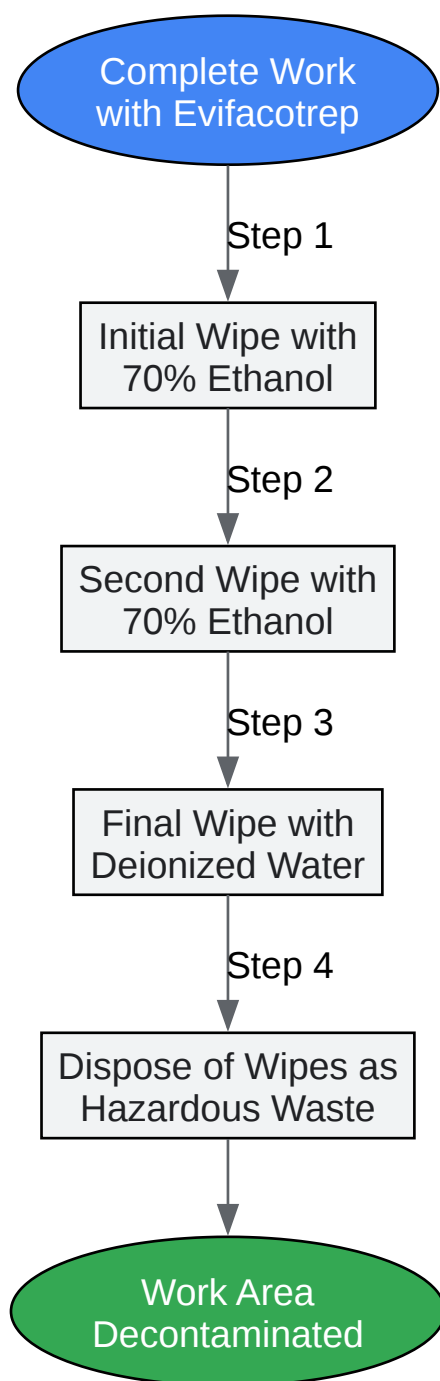
- Initial Wipe: After completing work with **Evifacotrep**, wipe down the entire work surface (e.g., fume hood sash, benchtop) with paper towels sprayed with 70% ethanol.
- Second Wipe: Perform a second wipe of the same area with new paper towels sprayed with 70% ethanol.
- Final Rinse: Wipe the area a final time with paper towels sprayed with deionized water to remove any ethanol residue.
- Waste Disposal: Dispose of all used paper towels in the designated hazardous waste container for **Evifacotrep**-contaminated materials.

IV. Visual Guides



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Caption: Workflow for the proper disposal of solid, liquid, and contaminated **Evifacotrep** waste.



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Caption: Step-by-step procedure for the decontamination of work surfaces after handling **Evifacotrep**.

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